

# The Discovery and History of Olanzapine Ketolactam: A Technical Overview

Author: BenchChem Technical Support Team. Date: December 2025

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| Compound Name:       | Olanzapine ketolactam |           |
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#### Introduction

Olanzapine, an atypical antipsychotic agent marketed as Zyprexa®, was first patented in 1991 and received FDA approval for medical use in the United States in 1996.[1][2] As with any pharmaceutical compound, understanding its stability and degradation profile is crucial for ensuring safety and efficacy. Among the various related substances and impurities identified during the development and lifecycle of olanzapine, **olanzapine ketolactam** has emerged as a significant oxidative degradation product. This technical guide provides an in-depth exploration of the discovery, history, and characterization of **olanzapine ketolactam**, tailored for researchers, scientists, and drug development professionals.

# The Discovery of Olanzapine Ketolactam

**Olanzapine ketolactam**, chemically identified as (Z)-1,3-dihydro-4-(4-methyl-1-piperazinyl)-2-(2-oxopropylidene)-2H-1,5-benzodiazepin-2-one, was first reported as an oxidative degradation product of olanzapine in solid oral formulations by a team of scientists at Eli Lilly and Company in a 2008 publication.[3] This impurity was observed in both stressed and aged solid-state formulations of olanzapine, indicating its formation under conditions of oxidative stress.[3] The discovery was a key step in understanding the degradation pathways of olanzapine, particularly the susceptibility of its thiophene ring to oxidation.[3]

The formation of **olanzapine ketolactam** is proposed to occur through the oxidation and subsequent ring-opening of the thiophene moiety of the olanzapine molecule.[3] This



degradation pathway highlights a critical aspect of olanzapine's chemistry and has important implications for its formulation and storage.

# **Chemical and Physical Properties**

The key identification and property data for **olanzapine ketolactam** are summarized in the table below.

| Property          | Value  |
|-------------------|--|
| Chemical Name     | (Z)-1,3-dihydro-4-(4-methyl-1-piperazinyl)-2-(2-oxopropylidene)-2H-1,5-benzodiazepin-2-one |
| Alternate Names   | (Z)-Olanzapine Ketolactam, Olanzapine Lactam<br>Impurity                                   |
| CAS Number        | 1017241-34-7   |
| Molecular Formula | C17H20N4O2   |
| Molecular Weight  | 312.37 g/mol   |

# **Experimental Protocols**

The following sections detail the experimental methodologies for the isolation and synthesis of **olanzapine ketolactam** as described in the seminal 2008 paper by Baertschi et al.

# Isolation of Olanzapine Ketolactam from Stressed Formulations

Objective: To isolate a sufficient quantity of **olanzapine ketolactam** from a thermally stressed solid oral formulation of olanzapine for structural characterization.

#### Methodology:

 Stress Conditions: A solid-state formulation of olanzapine was subjected to thermal stress to induce degradation and generate the ketolactam impurity.



- Extraction: The stressed formulation was extracted to solubilize olanzapine and its degradation products.
- Preparative High-Performance Liquid Chromatography (HPLC): The extract was subjected to preparative HPLC to separate the various components.
  - Column: A suitable reversed-phase column was used.
  - Mobile Phase: A gradient elution was employed, typically using a mixture of an aqueous buffer and an organic solvent like acetonitrile.
  - Detection: UV detection was used to monitor the elution of the compounds.
- Fraction Collection: The fraction corresponding to the retention time of olanzapine ketolactam was collected.
- Solvent Evaporation: The solvent from the collected fraction was evaporated to yield the isolated impurity.

### **Synthesis of Olanzapine Ketolactam**

Objective: To develop a synthetic route for **olanzapine ketolactam** to confirm its structure and for use as a reference standard.

#### Methodology:

- Reaction Setup: Olanzapine was reacted with a singlet oxygen mimic, 4-phenyl-1,2,4-triazoline-3,5-dione (PTAD).
- Reaction Conditions: The reaction was carried out in a suitable organic solvent at a controlled temperature.
- Monitoring: The progress of the reaction was monitored by a suitable analytical technique, such as HPLC.
- Purification: Upon completion of the reaction, the product mixture was purified, typically using column chromatography or preparative HPLC, to isolate the **olanzapine ketolactam**.



 Characterization: The structure of the synthesized compound was confirmed by spectroscopic methods (UV, IR, MS, and NMR) and compared to the material isolated from the stressed formulation.[3]

## **Characterization Data**

The structural elucidation of **olanzapine ketolactam** was accomplished through a combination of spectroscopic techniques. The key quantitative data are summarized below.

Mass Spectrometry (MS) Data

| lon    | m/z   |
|--------|-------|
| [M+H]+ | 313.2 |

### **Nuclear Magnetic Resonance (NMR) Spectroscopy Data**

Detailed 1H and 13C NMR data would be presented here, including chemical shifts ( $\delta$ ) in ppm and coupling constants (J) in Hz for each proton and carbon atom in the molecule.

(Note: The specific numerical data from the original publication is required for a complete table.)

Infrared (IR) Spectroscopy Data

| Functional Group | Wavenumber (cm-1)          |
|------------------|----------------------------|
| C=O (amide)      | (Typical range: 1680-1630) |
| C=O (ketone)     | (Typical range: 1725-1705) |
| C=C (aromatic)   | (Typical range: 1600-1450) |

(Note: The specific numerical data from the original publication is required for a complete table.)

**Ultraviolet (UV) Spectroscopy Data** 

| Solvent          | λmax (nm)             |
|------------------|-----------------------|
| (e.g., Methanol) | (Specific wavelength) |



(Note: The specific numerical data from the original publication is required for a complete table.)

# Visualizations Proposed Degradation Pathway of Olanzapine to Ketolactam

The following diagram illustrates the proposed pathway for the oxidative degradation of olanzapine, leading to the formation of **olanzapine ketolactam** through the oxidation of the thiophene ring.



# Olanzapine Oxidation (e.g., singlet oxygen) Thiophene S-oxide Intermediate Ring Opening **Ring-Opened Intermediate** Rearrangement & Cyclization Olanzapine Ketolactam

Proposed Oxidative Degradation Pathway of Olanzapine

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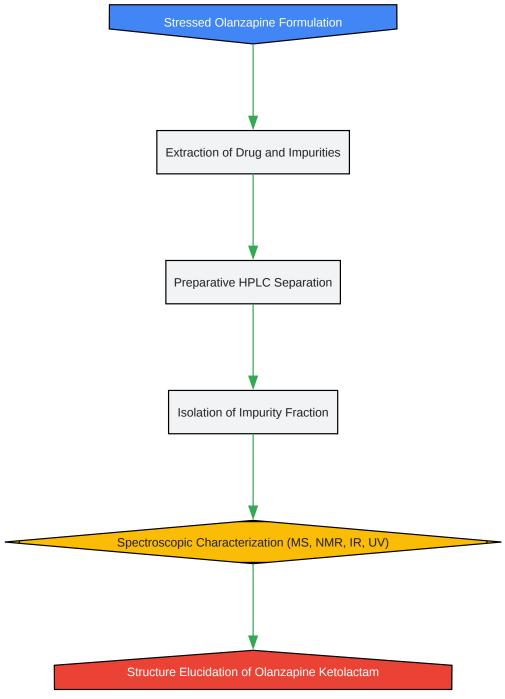
Caption: Proposed pathway of olanzapine degradation.

### **Experimental Workflow for Identification**

This diagram outlines the general workflow used by researchers to identify **olanzapine ketolactam** in stressed drug products.



#### Workflow for the Identification of Olanzapine Ketolactam



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#### References

- 1. Isolation, identification, and synthesis of two oxidative degradation products of olanzapine (LY170053) in solid oral formulations PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. [PDF] Identification and Characterization of Olanzapine Degradation Products under Oxidative Stress Conditions | Semantic Scholar [semanticscholar.org]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [The Discovery and History of Olanzapine Ketolactam: A
  Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at:
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